

An In-depth Technical Guide to 4-Chloro-3-fluorotoluene

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Compound of Interest

Compound Name: 4-Chloro-3-fluorotoluene

Cat. No.: B1349368

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chloro-3-fluorotoluene** (CAS No. 5527-94-6), a key halogenated aromatic compound with significant applications in organic synthesis and drug discovery. This document details its chemical identity, physical and chemical properties, a validated synthesis protocol, and essential safety and handling information.

Chemical Identity and Structure

4-Chloro-3-fluorotoluene, also known as 3-fluoro-4-chlorotoluene, is a disubstituted toluene derivative. Its chemical structure features a methyl group, a chlorine atom, and a fluorine atom attached to a benzene ring.

Chemical Structure:

Caption: Chemical structure of **4-Chloro-3-fluorotoluene**.

Physicochemical Properties

A summary of the key physical and chemical properties of **4-Chloro-3-fluorotoluene** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	5527-94-6	[1]
Molecular Formula	C ₇ H ₆ ClF	[1]
Molecular Weight	144.57 g/mol	[1]
Appearance	Colorless to light yellow transparent liquid	[2]
Density	1.2 g/cm ³ at 25°C	[3]
Boiling Point	Not available	
Melting Point	Not available	
Flash Point	45.4°C	[2]
Vapor Pressure	2.3 ± 0.3 mmHg at 25°C	[3]
Solubility	Insoluble in water; Soluble in ethanol and diethyl ether	[3]
LogP (Partition Coefficient)	2.78752 - 3.43	[1][3]
Refractive Index	n _{20/D} 1.501	[2]
SMILES	Cc1ccc(c(c1)F)Cl	[1]

Synthesis Protocol

A validated method for the synthesis of **4-Chloro-3-fluorotoluene** has been reported, starting from o-nitro-p-toluidine (Fast Red Base GL).[4] The synthesis involves a multi-step process including a diazo reaction at high temperature, a Sandmeyer reaction, reduction, and a Schiemann reaction.[4] The overall yield for this process is reported to be 33.8%, with a purity of ≥99.9% as determined by Gas Chromatography (GC).[4]

Experimental Workflow for the Synthesis of **4-Chloro-3-fluorotoluene**:



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Caption: Synthetic pathway for **4-Chloro-3-fluorotoluene**.

Detailed Methodology for Diazo-chlorination:

The optimal conditions for the diazo-chlorination step are reported as follows:

- Reaction Temperature: 70°C[4]
- Reaction Time: 2.5 hours[4]
- Molar Ratio: n(Fast Red Base GL) : n(cuprous chloride) = 1 : 0.55[4]

The structure of the final product was confirmed by Infrared Spectroscopy (IR) and Gas Chromatography-Mass Spectrometry (GC-MS).[4]

Applications in Drug Discovery and Development

Halogenated aromatic compounds are crucial building blocks in the synthesis of pharmaceuticals. The presence of chlorine and fluorine atoms in the structure of **4-Chloro-3-fluorotoluene** can significantly influence the pharmacokinetic and pharmacodynamic properties of a molecule. These properties include metabolic stability, binding affinity, and bioavailability. While specific examples of its direct use in marketed drugs are not readily available in the searched literature, its structural motif is of high interest to medicinal chemists for the synthesis of novel therapeutic agents. The strategic placement of halogen atoms allows for fine-tuning of a compound's properties, making it a valuable intermediate in the development of new drugs.

Safety and Handling

4-Chloro-3-fluorotoluene is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area.

Hazard Identification:

- GHS Pictograms: Flame (GHS02), Environment (GHS09), Exclamation Mark (GHS07)

- Hazard Statements:
 - H226: Flammable liquid and vapor.
 - H332: Harmful if inhaled.
 - H411: Toxic to aquatic life with long lasting effects.
- Precautionary Statements:
 - P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources.
No smoking.
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P273: Avoid release to the environment.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.

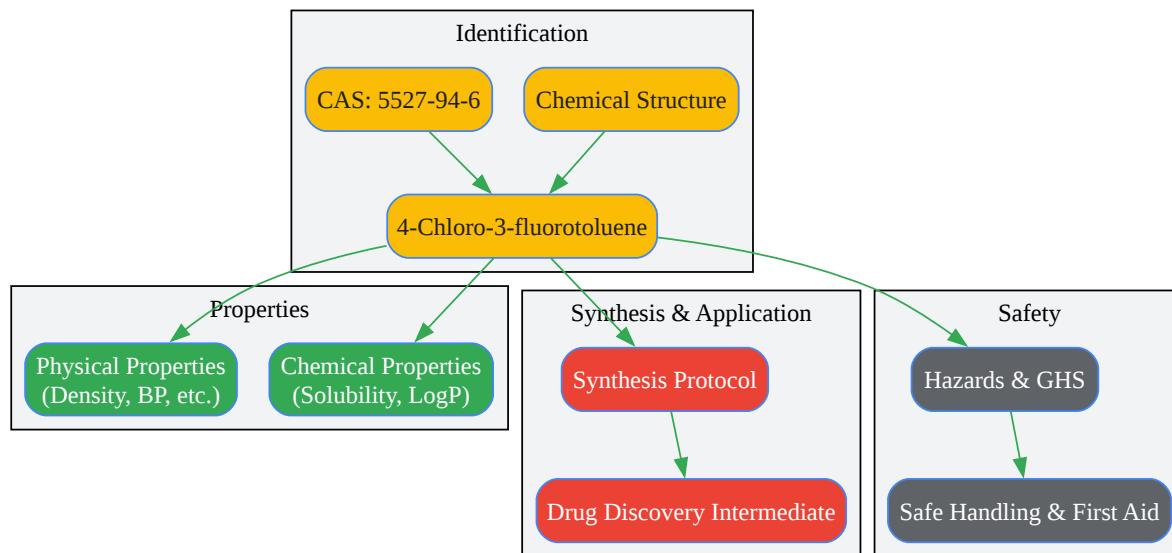
First Aid Measures:

- After inhalation: Supply fresh air. If required, provide artificial respiration. Keep patient warm. Consult a doctor if symptoms persist.
- After skin contact: Immediately wash with water and soap and rinse thoroughly.
- After eye contact: Rinse opened eye for several minutes under running water.
- After swallowing: If symptoms persist consult a doctor.

For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Logical Relationship of Key Information

The following diagram illustrates the interconnectedness of the information presented in this guide.



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Caption: Interrelation of **4-Chloro-3-fluorotoluene** data.

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